

Personal protective equipment for handling WM-3835

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Compound of Interest

Compound Name: WM-3835

Cat. No.: B15607445

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Essential Safety and Handling Guide for WM-3835

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **WM-3835**, a potent and specific HBO1 (KAT7/MYST2) inhibitor. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

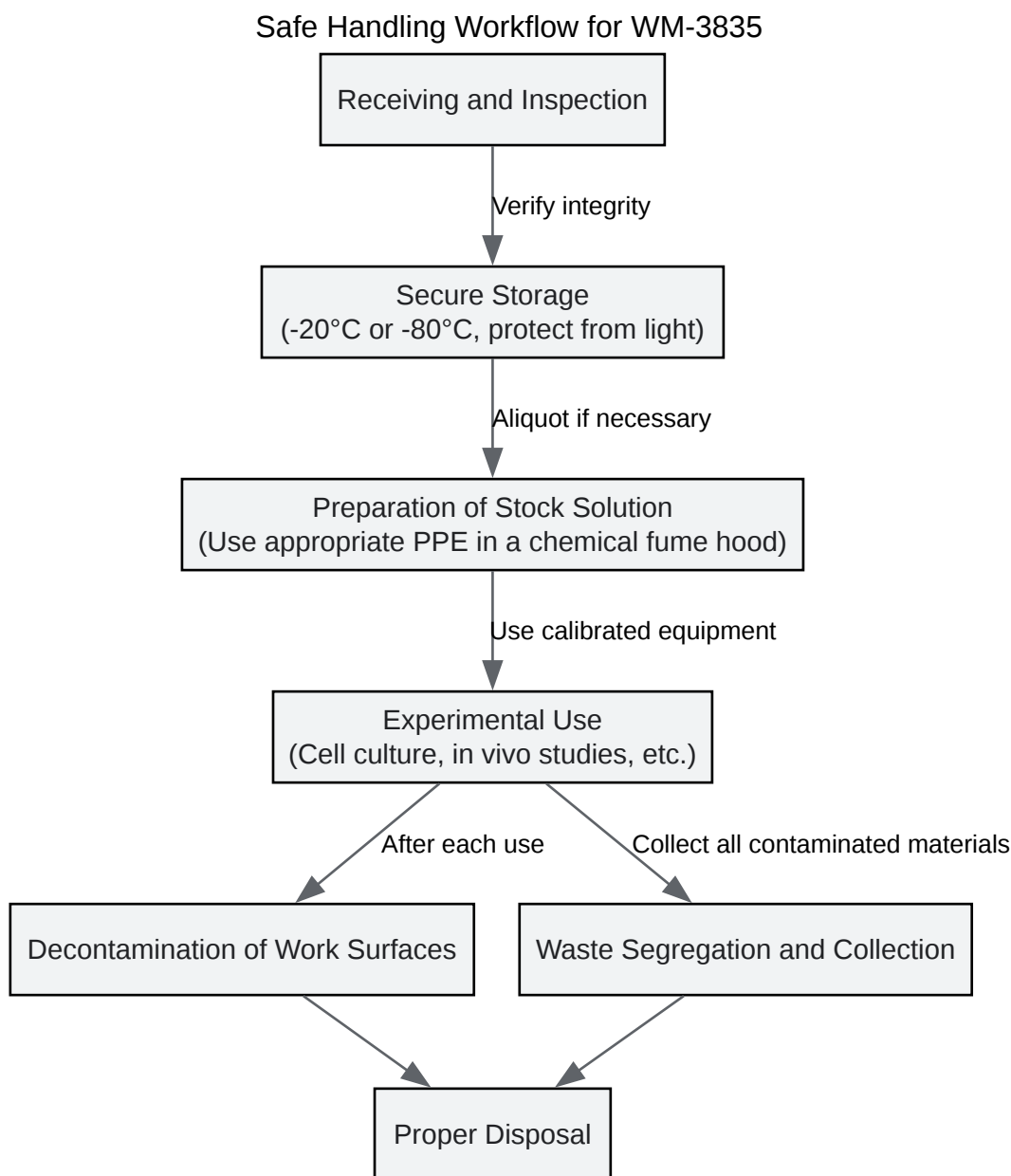
Personal Protective Equipment (PPE)

Due to the potent biological activity of **WM-3835**, a comprehensive approach to personal protection is critical. The following table summarizes the recommended PPE for handling this compound in both solid and solution forms.

Area of Protection	Required PPE	Specifications and Use Cases
Hand Protection	Double Nitrile Gloves	Wear two pairs of nitrile gloves at all times when handling the solid compound or its solutions. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn to protect against splashes or airborne particles when handling solutions or the powdered form of the compound.
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the solid/powdered form to prevent inhalation. A properly fitted respirator is essential.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn and buttoned to protect skin and personal clothing from contamination.

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is crucial to minimize exposure and ensure experimental integrity. The following diagram outlines the key steps for the safe handling of **WM-3835** from receipt to disposal.

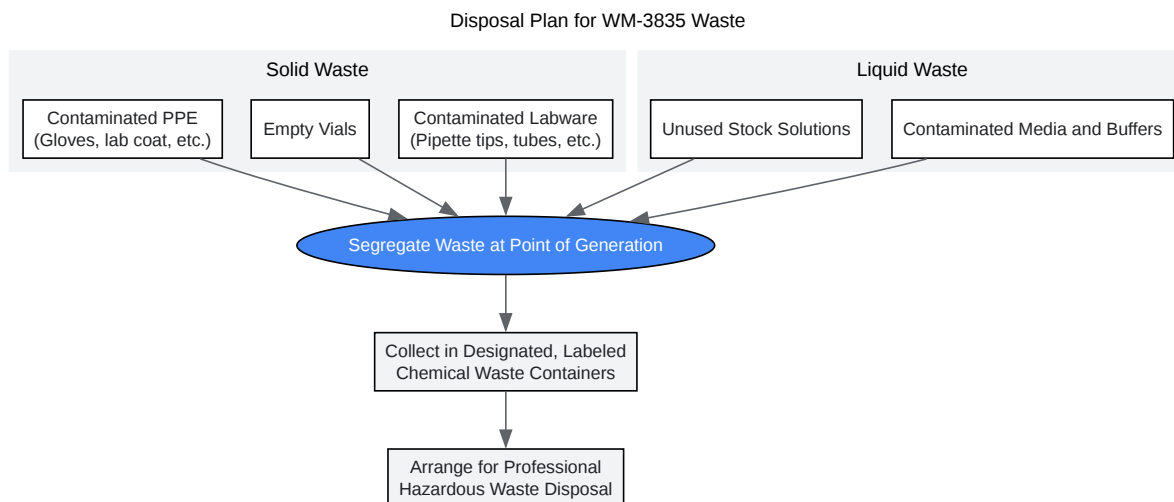


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Caption: A logical workflow for the safe handling of **WM-3835**.

Disposal Plan

Proper disposal of **WM-3835** and all contaminated materials is imperative to prevent environmental contamination and accidental exposure.



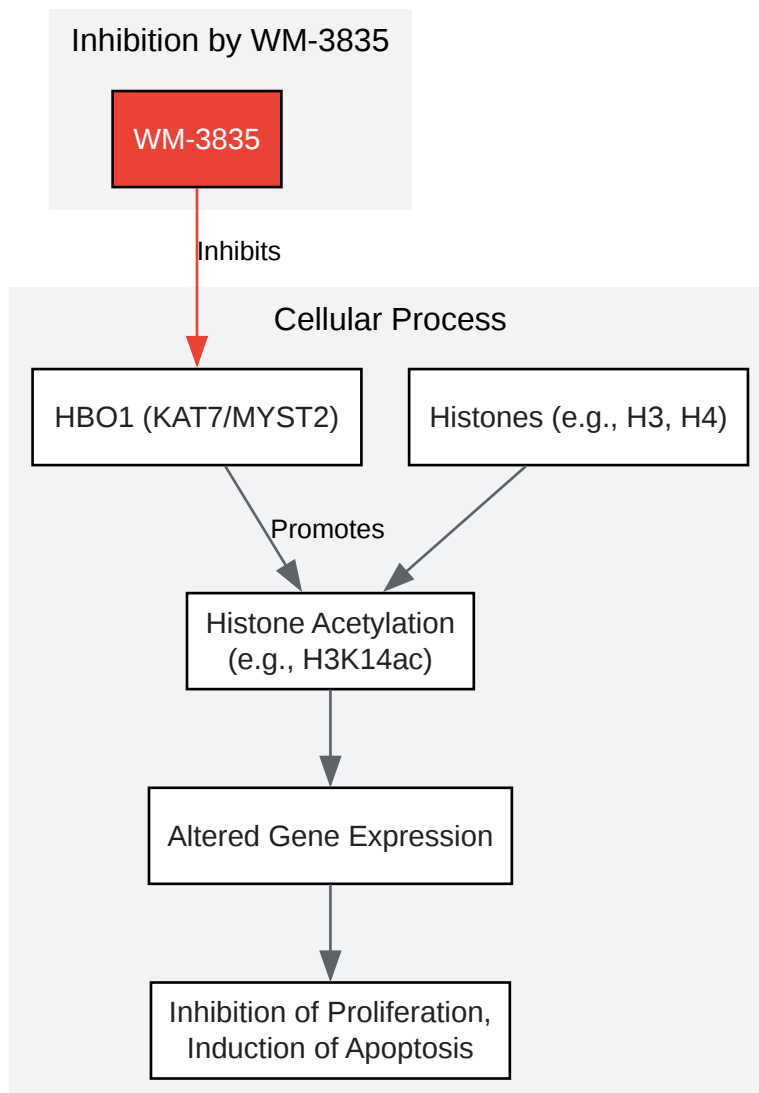
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Caption: A clear plan for the segregation and disposal of **WM-3835** waste.

Mechanism of Action: HBO1 Signaling Pathway

WM-3835 is a potent inhibitor of Histone Acetyltransferase Binding to ORC1 (HBO1), also known as KAT7 or MYST2. It functions by binding to the acetyl-CoA binding site of HBO1.[1] This inhibition prevents the acetylation of histones, particularly H3K14, leading to downstream effects on gene expression and cellular processes.

WM-3835 Inhibition of the HBO1 Signaling Pathway



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Caption: The inhibitory effect of **WM-3835** on the HBO1 signaling pathway.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- **Pre-weighing Preparation:** Before opening the vial, centrifuge it briefly to ensure all the solid material is at the bottom.

- Weighing: In a chemical fume hood, carefully weigh the desired amount of **WM-3835** solid.
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM solution from 1 mg of **WM-3835** (Molecular Weight: 400.4 g/mol), you would add 249.7 μ L of DMSO.
- Solubilization: Vortex the solution until the solid is completely dissolved. Gentle warming may be applied if necessary.
- Storage: Store the stock solution at -20°C or -80°C in tightly sealed, light-protected aliquots to avoid repeated freeze-thaw cycles.[1]

Note: **WM-3835** is also soluble in ethanol.

By adhering to these safety protocols and operational procedures, researchers can safely and effectively utilize **WM-3835** in their experiments, contributing to a secure and productive research environment.

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References

- 1. medchemexpress.com [medchemexpress.com]
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